

beta-methylcinnamic acid melting point and boiling point data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-phenylbut-2-enoic acid

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Technical Guide: -Methylcinnamic Acid

Chemical Identity: **3-Phenylbut-2-enoic acid** CAS Registry Number: 1199-20-8 (Mixture), 704-80-3 ((E)-isomer)[[1](#)]

Executive Summary

-Methylcinnamic acid (**3-phenylbut-2-enoic acid**) is a critical

-unsaturated carboxylic acid used as an intermediate in the synthesis of pharmaceuticals, specifically in the development of anticoagulants and anti-inflammatory agents. Unlike unsubstituted cinnamic acid, the presence of a

-methyl group introduces significant steric constraints, leading to distinct physical properties for its

- and

-isomers. This guide provides validated melting point (MP) and boiling point (BP) data, thermodynamic analysis, and a self-validating synthesis protocol for researchers.

Physical Properties Data

The stereochemistry of

-methylcinnamic acid dictates its solid-state behavior. The

-isomer is the thermodynamically stable form and crystallizes readily, while the

-isomer is kinetically labile and often exists as an oil or low-melting solid.

Table 1: Melting and Boiling Point Data

Property	Value	Condition/Isomer	Confidence Level
Melting Point	90 – 93 °C	(E)-Isomer (Pure)	High (Experimental)
Melting Point	98.5 °C	Commercial Mixture (E/Z)	Medium (Variable purity)
Melting Point	< 25 °C (Oil)	(Z)-Isomer	High (Inferred from stability)
Boiling Point	154 – 156 °C	15 mmHg (Vacuum)	High (Standard distillation)
Boiling Point	125 – 170 °C	20 Torr	Medium (Broad range)
Boiling Point	~288 °C	760 mmHg (Predicted)	Low (Decarboxylation risk)
Density	1.119 g/cm ³	25 °C	Predicted
pKa	4.5 – 4.8	25 °C (Water)	Experimental

Thermodynamic Insight: The

-isomer possesses a planar conformation allowing for efficient

-

stacking in the crystal lattice, resulting in a distinct melting point of ~92 °C. The

-isomer suffers from steric clash between the phenyl ring and the carboxylic acid moiety (A(1,3) strain), destabilizing the crystal lattice and significantly lowering the melting point, often preventing crystallization at room temperature.

Experimental Protocol: Synthesis & Purification

Objective: Synthesize

-
-methylcinnamic acid via the Reformatsky reaction, ensuring the removal of the unstable
-isomer.

Phase 1: Reformatsky Reaction (Formation of -Hydroxy Ester)

This method avoids the harsh conditions of direct aldol condensation, preventing polymerization of the sensitive methyl ketone.

Reagents:

- Acetophenone (1.0 eq)
- Ethyl bromoacetate (1.2 eq)
- Activated Zinc dust (1.5 eq)
- Solvent: Benzene or THF (Anhydrous)

Workflow:

- Activation: Activate Zinc dust by washing with dilute HCl, then water, acetone, and drying under vacuum.
- Initiation: Suspend Zn in refluxing benzene/THF. Add 10% of the ethyl bromoacetate/acetophenone mixture to initiate the reaction (indicated by turbidity/exotherm).
- Addition: Dropwise add the remaining reactants over 60 minutes while maintaining gentle reflux.
- Hydrolysis: Cool to 0°C and quench with 10% cold

- . Separate the organic layer, wash with
, and dry over
.
- Result: Crude ethyl 3-hydroxy-3-phenylbutanoate.

Phase 2: Dehydration & Saponification

Reagents:

- Phosphorus pentoxide (

) or
-Toluenesulfonic acid (
-TSA)
- Ethanolic KOH (20%)

Workflow:

- Dehydration: Reflux the crude
-hydroxy ester with catalytic
-TSA in toluene (Dean-Stark trap) to remove water. This yields the Ethyl
-methylcinnamate ester (mixture of E/Z).
- Saponification: Treat the ester with 20% ethanolic KOH and reflux for 3 hours.
- Isolation: Evaporate ethanol, dissolve residue in water, and wash with ether (removes unreacted ketone). Acidify the aqueous layer with conc. HCl to pH 1.
- Precipitation: The crude acid precipitates as a solid/oil mixture.

Phase 3: Purification (Isomer Isolation)

Principle: Solubility differential. The

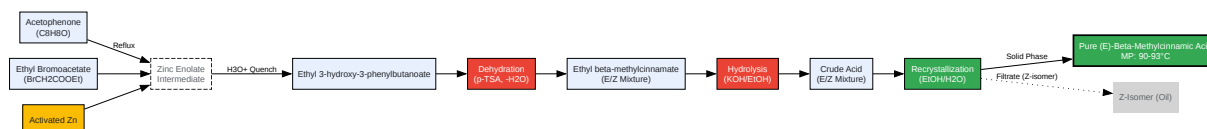
-isomer is less soluble in non-polar solvents than the

-isomer.

- Dissolution: Dissolve the crude acid mixture in minimum boiling ethanol/water (70:30).
- Crystallization: Allow slow cooling to room temperature, then 4°C overnight.
- Filtration: Filter the white needles. The filtrate contains the -isomer and impurities.
- Validation: Measure MP. If < 90°C, recrystallize again from Hexane/Ethyl Acetate.

Visualization: Synthesis Pathway

The following diagram illustrates the Reformatsky pathway and the critical purification step.



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Caption: Step-by-step Reformatsky synthesis and purification workflow for isolating (E)-beta-methylcinnamic acid.

Identification & Quality Control

To ensure the integrity of the synthesized compound, use the following self-validating checks:

- Melting Point Check: The product must melt sharply between 90–93 °C. A broad range (e.g., 85–95 °C) indicates contamination with the

-isomer.

- **¹H NMR Distinction:**

- (E)-Isomer: The

- methyl group typically appears as a singlet around

- 2.61 ppm. The vinylic proton is a singlet at

- 6.18 ppm.

- (Z)-Isomer: Due to the shielding effect of the phenyl ring, the methyl group protons may shift slightly upfield, and the vinylic proton resonance will differ.

- **TLC Analysis:** Silica gel, Hexane:Ethyl Acetate (4:1). The

- isomer (more polar due to better planar H-bonding capability in some contexts, though often similar R_f) can be visualized under UV (254 nm).

References

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